

# Personal protective equipment for handling Braco-19 trihydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Braco-19 trihydrochloride*

Cat. No.: *B1662963*

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## Essential Safety and Handling Guide for Braco-19 Trihydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate safety, operational, and disposal information for **Braco-19 trihydrochloride**, a potent telomerase and telomere inhibitor.

## Hazard Identification and Personal Protective Equipment (PPE)

**Braco-19 trihydrochloride** is classified as acutely toxic if swallowed (Oral, Category 3).<sup>[1]</sup> It is crucial to handle this compound with care in a laboratory setting equipped with appropriate safety measures.

Engineering Controls:

- Work should be conducted in areas with adequate exhaust ventilation.<sup>[1]</sup>
- An accessible safety shower and eye wash station must be readily available.<sup>[1]</sup>

Personal Protective Equipment (PPE): A comprehensive PPE regimen is required to minimize exposure. This includes:

PPE Category	Specification
Eye Protection	Safety glasses with side-shields or goggles
Hand Protection	Protective gloves (e.g., nitrile rubber)
Skin/Body Protection	Impervious clothing, such as a lab coat
Respiratory Protection	A suitable respirator should be used

Table 1: Recommended Personal Protective Equipment for Handling **Braco-19 Trihydrochloride**.

## Safe Handling and Storage

Handling:

- Avoid inhalation of dust, vapors, or mist.[\[1\]](#)
- Prevent contact with eyes and skin.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a locked-up, designated area.[\[1\]](#)
- For long-term storage of the solid form, -20°C for up to 3 years is recommended.
- In solvent, store at -80°C for up to 1 year.

## Emergency Procedures

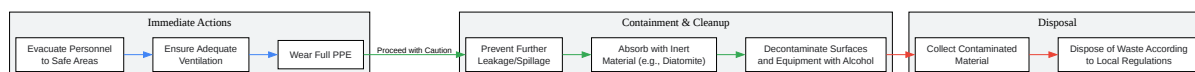
First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek prompt

medical attention.[1]

- Skin Contact: Rinse the affected skin area thoroughly with water. Remove contaminated clothing and shoes. Call a physician.[1]
- Inhalation: Move the individual to fresh air immediately.[1]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.[1]

Spill Response: In the event of a spill, it is critical to prevent further leakage and ensure the safety of laboratory personnel.



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Caption: Workflow for handling a **Braco-19 trihydrochloride** spill.

## Disposal Plan

Dispose of **Braco-19 trihydrochloride** and any contaminated materials in accordance with all applicable local, state, and federal regulations.[1] Do not allow the product to enter drains or watercourses.[1]

This information is intended to be a guide and should be supplemented with a thorough review of the full Safety Data Sheet (SDS) and institutional safety protocols before handling **Braco-19 trihydrochloride**.

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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Braco-19 trihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662963#personal-protective-equipment-for-handling-braco-19-trihydrochloride]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)